

# hydride generation atomic absorption spectrometry for As(III)

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## Compound Focus: Arsenenous acid

CAS No.: 13768-07-5

Cat. No.: S1509405

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## Application Notes: HG-AAS for As(III) Determination

Aspect	Key Parameters & Specifications
Principle	Conversion of As(III) to arsine ( $\text{AsH}_3$ ) by $\text{NaBH}_4/\text{NaBH}_4$ in acid medium; atomization in quartz cell; AAS detection at 193.7 nm [1] [2].
Detection Limit	0.003 $\mu\text{g/L}$ (with preconcentration) [3]; 2.6 ng absolute [4].
Linear Range	~0–200 $\mu\text{g/L}$ [1].
Precision	RSD < 7.6% [4]; <3% RSD at 100 $\mu\text{g/L}$ [5].
Interferences	Transition metals; minimized by KI/thiourea reduction, L-cysteine enhancement [1] [5].
Sample Types	Wine, marine foods, chilli, tobacco, water, biological materials [1] [6] [7].
Key Reagents	$\text{NaBH}_4$ (0.6% in 0.5% NaOH), HCl (10% or conc.), KI (10%), thiourea, L-cysteine [1] [5].
Sample Prep	Microwave/ultrasound-assisted acid extraction ( $\text{HNO}_3:\text{HCl}$ ); pre-reduction of As(V) to As(III) with KI/thiourea [1] [6].

## Detailed Experimental Protocols

### Basic HG-AAS Protocol for Liquids (e.g., Water, Wine)

- **Reagents:**
  - **Potassium Iodide (10%):** For pre-reduction.
  - **Sodium Borohydride (0.6%):** In 0.5% NaOH (stabilizer).
  - **HCl (10% v/v):** Reaction acid.
  - **Arsenic Standards:** From As(III) stock (e.g., NaAsO<sub>2</sub>).
- **Procedure [1]:**
  - **Pre-reduction:** To sample, add KI (10% final) and conc. HCl. Wait 1 hour.
  - **HG-AAS Setup:**
    - **Wavelength:** 193.7 nm.
    - **Lamp Current:** 7 mA.
    - **Spectral Slit:** 1.0 nm.
    - **Carrier Gas:** Argon.
    - **Quartz Cell:** Air-acetylene flame or electrically heated.
  - **Hydride Generation:** Pump sample, HCl, and NaBH<sub>4</sub>. Reaction:  $\text{As}^{3+} + 3\text{BH}_4^- + 3\text{H}^+ + 9\text{H}_2\text{O} \rightarrow \text{AsH}_3 + 3\text{B}(\text{OH})_3 + 11\text{H}_2$
  - **Measurement:** Record absorbance for 10 s; use calibration (0–25 µg/L).

### Solid Sample Analysis (e.g., Chili, Tobacco)

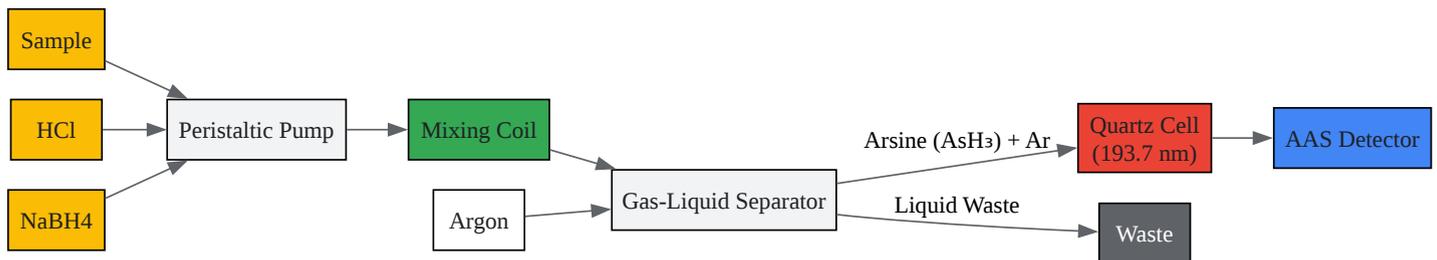
- **Extraction [6] [4]:**
  - Weigh 0.1–0.2 g sample.
  - Add 10 mL acid mix (1 M HCl:HNO<sub>3</sub>, 3:1) + 1.5 mL H<sub>2</sub>O<sub>2</sub>.
  - Sonicate 15 min (35 kHz, 640 W).
  - Centrifuge/filter; dilute to 10 mL with 10% HCl.
- **Speciation of As(III) vs. As(V) [6]:**
  - **As(III) only:** Dilute extract with 10% HCl; measure directly.
  - **Total iAs:** Add thiourea (2% final), wait 30 min; measure As(III)+As(V).
  - **As(V) by difference:** Subtract As(III) from total iAs.
- **Notes:**
  - **Ultrasound:** Enhances extraction efficiency (>90%) [4].
  - **L-cysteine:** Can replace thiourea; improves HG efficiency by 13–32% [5].

## Ultra-Trace Analysis with Preconcentration

- **Coprecipitation** [3]:
  - **Coprecipitant:** La(III) or Hf(IV) solution (e.g., LaCl<sub>3</sub>).
  - **Procedure:** Mix sample with La(III); adjust to pH ~9 with NH<sub>4</sub> buffer. Collect precipitate on knotted reactor; dissolve with 1 M HCl.
  - **Gain:** Enrichment factor ~32; LOD 0.003 µg/L.

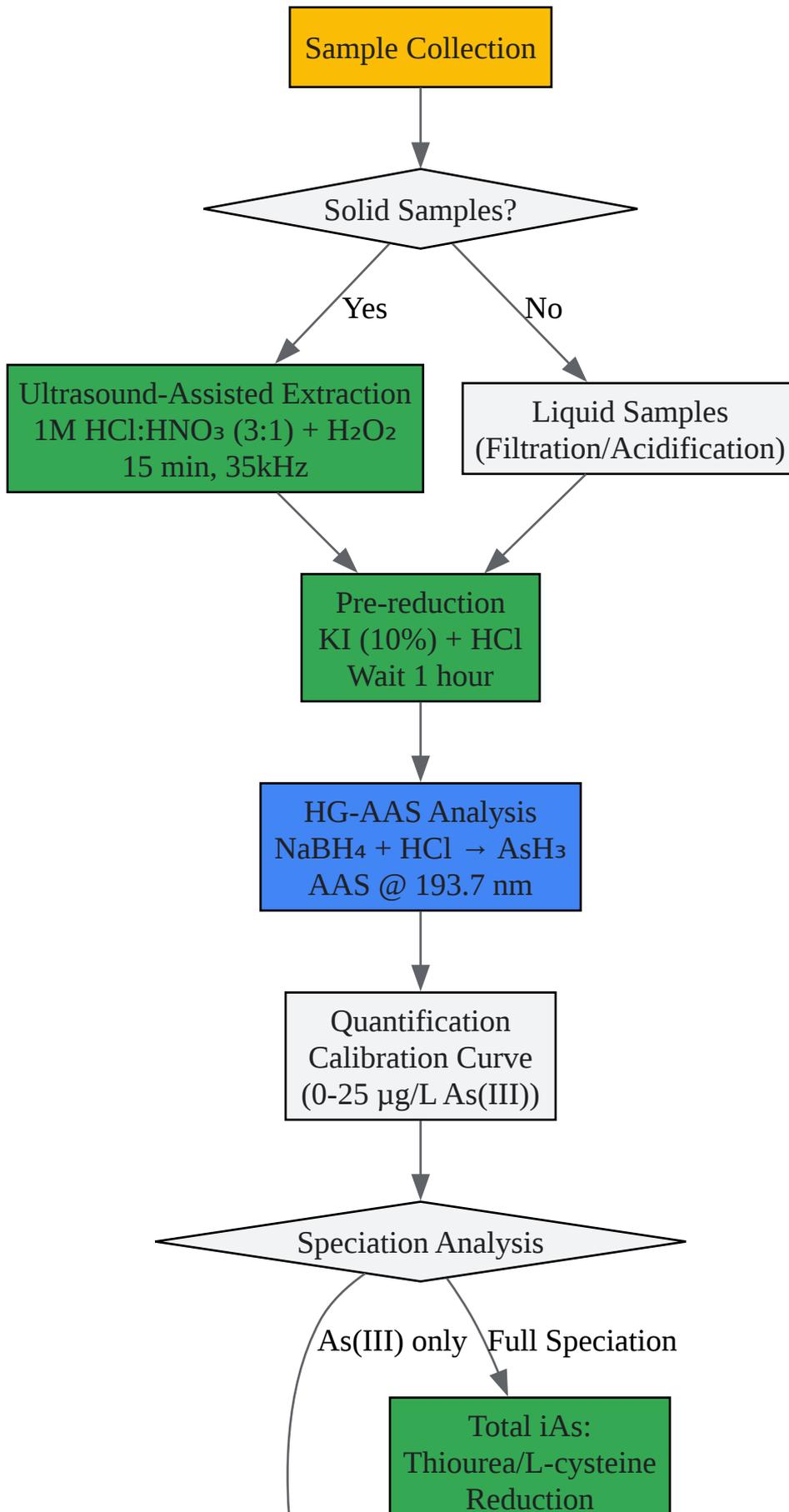
## Workflow and Instrumentation Diagrams

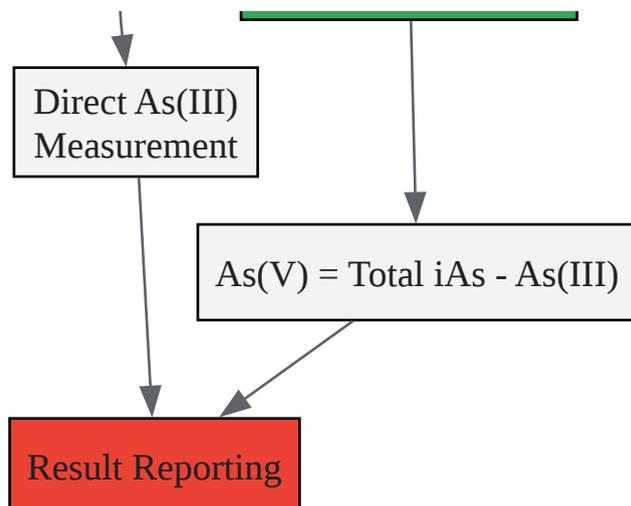
### HG-AAS Instrumental Setup



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### Analytical Workflow for As(III) Speciation





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## Critical Notes for Method Development

- **Interference Management:** Transition metals (e.g., Cu, Ni) can suppress arsine formation. Use KI/thiourea to reduce interference and enhance sensitivity [1] [5].
- **Quality Control:** Include blanks, spikes, and reference materials (e.g., CTA-OTL-1 tobacco leaves) [4]. Verify via LC-ICP-MS if possible [7].
- **Acid Optimization:** HCl concentration critical; typically 1–6 M tested. Higher acid may increase interferences [6].
- **Green Chemistry:** Ultrasound extraction reduces acid use and time vs. traditional digestion [6].

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